

Application Note: Purification of DBCO-PEG24-Maleimide Conjugates

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Compound of Interest

Compound Name: DBCO-PEG24-Maleimide

Cat. No.: B15338830

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Audience: Researchers, scientists, and drug development professionals.

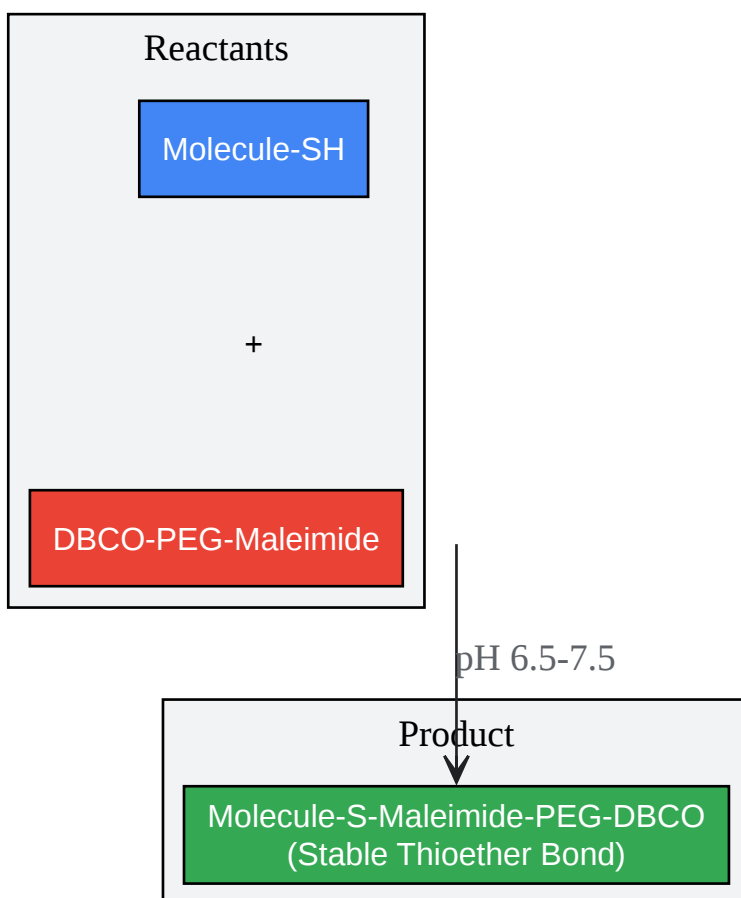
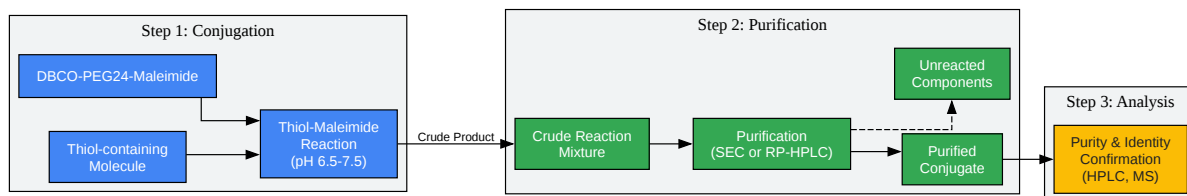
Introduction

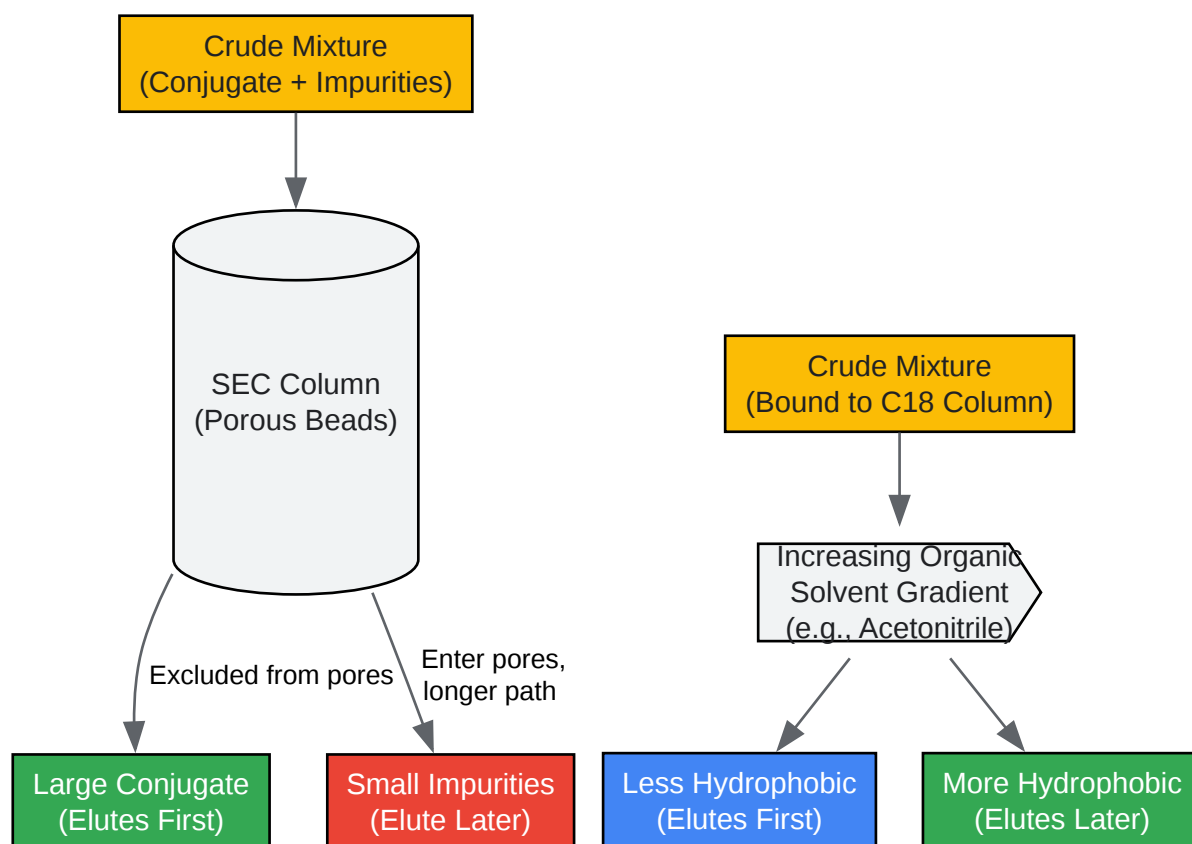
The conjugation of biomolecules using heterobifunctional linkers like Dibenzocyclooctyne-Polyethylene Glycol-Maleimide (DBCO-PEG-Maleimide) is a cornerstone of modern bioconjugation, essential for creating antibody-drug conjugates (ADCs), targeted imaging agents, and other advanced biotherapeutics. The **DBCO-PEG24-Maleimide** linker allows for a two-step conjugation strategy. First, the maleimide group reacts specifically with a thiol (sulfhydryl) group on a target molecule, such as a cysteine residue in a peptide or protein.^[1] Subsequently, the DBCO group enables a highly efficient and bioorthogonal, copper-free click chemistry reaction with an azide-modified molecule.^{[2][3]}

Following the initial thiol-maleimide conjugation, a critical step is the purification of the resulting DBCO-PEG24-conjugate to remove unreacted starting materials (e.g., the thiol-containing molecule) and excess linker. The presence of these impurities can interfere with downstream applications, compromise final product purity, and complicate analytical characterization. This application note provides detailed protocols for the purification of **DBCO-PEG24-Maleimide** conjugates using two primary chromatographic techniques: Size Exclusion Chromatography (SEC) and Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).

Conjugation and Purification Workflow

The overall process involves the initial conjugation of a thiol-bearing molecule with the **DBCO-PEG24-Maleimide** linker, followed by purification to isolate the desired conjugate, and finally, analysis to confirm purity and identity.





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References

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- 3. documents.thermofisher.com [documents.thermofisher.com]
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